

# A Comprehensive Technical Guide to the Physical Properties of 1,2-Epoxyhexane

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## Compound of Interest

Compound Name: 1,2-Epoxyhexane

Cat. No.: B074757

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For researchers, scientists, and professionals engaged in drug development and chemical synthesis, a precise understanding of the physical characteristics of chemical compounds is paramount. This guide provides an in-depth overview of the boiling point and density of **1,2-Epoxyhexane**, complete with detailed experimental protocols for their determination.

## Core Physical Properties of 1,2-Epoxyhexane

**1,2-Epoxyhexane**, also known as butyloxirane, is a versatile intermediate in organic synthesis. Its physical properties are crucial for handling, reaction setup, and purification processes. The key physical data are summarized in the table below.

Physical Property	Value	Units	Conditions
Boiling Point	117.1 - 120	°C	at standard atmospheric pressure
Density	0.830 - 0.831	g/cm <sup>3</sup> or g/mL	at 20-25 °C

Note: The reported values are sourced from various chemical suppliers and databases and may exhibit slight variations.<sup>[1][2][3][4][5][6]</sup>

## Experimental Determination of Physical Properties

Accurate determination of boiling point and density is essential for verifying substance purity and for process optimization. The following sections detail standard laboratory protocols for

these measurements.

## Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.<sup>[7][8][9]</sup> A common and effective method for determining the boiling point of a small liquid sample is the Thiele tube method.

### Experimental Protocol: Thiele Tube Method

- **Sample Preparation:** A small volume (a few milliliters) of **1,2-Epoxyhexane** is placed into a small test tube or a fusion tube.
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is placed open-end-down into the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed into a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil). The Thiele tube's design facilitates uniform heating through convection.<sup>[7][10]</sup>
- **Heating:** The side arm of the Thiele tube is gently heated. As the temperature rises, the air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- **Observation:** Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube. At this point, the heat source is removed.
- **Boiling Point Reading:** The liquid in the Thiele tube is allowed to cool. The temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube is recorded as the boiling point of the sample.<sup>[7][10]</sup>

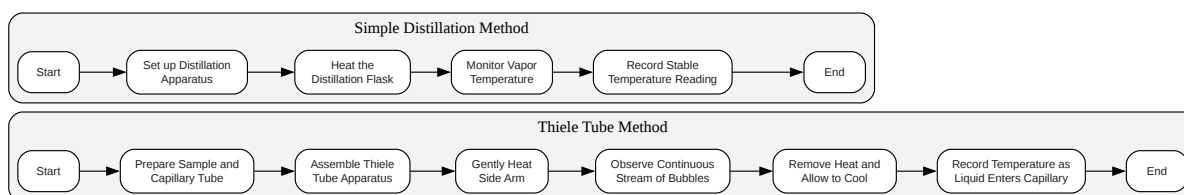
Another common method, particularly for larger sample volumes, is simple distillation.<sup>[8][10]</sup>

### Experimental Protocol: Simple Distillation Method

- **Apparatus Setup:** A distillation flask is charged with the **1,2-Epoxyhexane** sample and a few boiling chips to ensure smooth boiling. The flask is connected to a condenser and a receiving

flask. A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask leading to the condenser.

- **Heating:** The distillation flask is heated. The liquid will begin to vaporize, and the vapor will travel into the condenser.
- **Temperature Reading:** The temperature is monitored. The boiling point is the temperature at which the vapor temperature stabilizes while the liquid is actively distilling.[10]



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### Boiling Point Determination Workflows

## Density Determination

Density is the mass of a substance per unit volume. It is a fundamental physical property that can be used to identify a substance and assess its purity.

### Experimental Protocol: Using a Graduated Cylinder and Balance

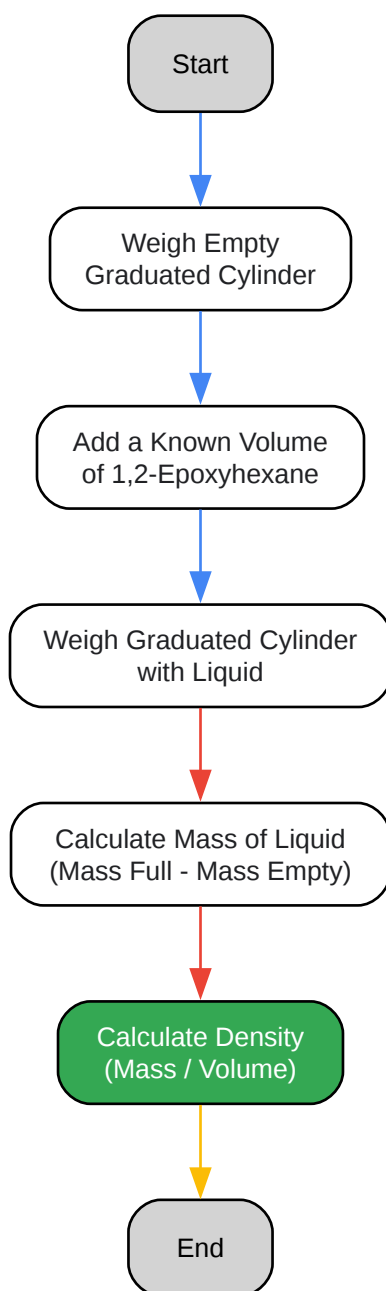
- **Mass of Empty Cylinder:** The mass of a clean, dry graduated cylinder is measured using an electronic balance.[11]
- **Volume Measurement:** A specific volume of **1,2-Epoxyhexane** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.

- **Mass of Cylinder and Liquid:** The combined mass of the graduated cylinder and the liquid is measured.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty cylinder from the combined mass. The density is then calculated by dividing the mass of the liquid by its volume.<sup>[11][12][13]</sup> For improved accuracy, this procedure can be repeated with different volumes of the liquid, and the average density can be calculated.<sup>[11]</sup>

A more precise method involves the use of a pycnometer or a specific gravity bottle.

#### Experimental Protocol: Using a Pycnometer

- **Mass of Empty Pycnometer:** The mass of a clean, dry, and empty pycnometer is accurately determined.
- **Mass of Pycnometer with Water:** The pycnometer is filled with distilled water of a known temperature, and its mass is measured. This allows for the precise determination of the pycnometer's volume.
- **Mass of Pycnometer with Sample:** The pycnometer is emptied, dried, and then filled with **1,2-Epoxyhexane**. Its mass is then measured.
- **Calculation:** The mass of the **1,2-Epoxyhexane** is determined by subtracting the mass of the empty pycnometer. The density is calculated by dividing the mass of the **1,2-Epoxyhexane** by the volume of the pycnometer (determined from the mass of the water).



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### Density Determination Workflow

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